

An In-depth Technical Guide to Benzyl 2-Hydroxy-6-Methoxybenzoate

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Compound of Interest

Compound Name: *Benzyl 2-Hydroxy-6-Methoxybenzoate*

Cat. No.: *B13916009*

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CAS Number: 24474-71-3

This technical guide provides a comprehensive overview of **Benzyl 2-Hydroxy-6-Methoxybenzoate**, a compound with demonstrated antifungal properties. The information is intended for researchers, scientists, and professionals in the field of drug development and crop protection.

Chemical and Physical Properties

Benzyl 2-hydroxy-6-methoxybenzoate is an aromatic ester with the molecular formula $C_{15}H_{14}O_4$ and a molecular weight of approximately 258.27 g/mol ^[1] Its chemical structure combines a benzyl alcohol moiety with 2-hydroxy-6-methoxybenzoic acid. A summary of its key physicochemical properties is presented in Table 1.

| Property | Value | Reference |
|------------------------------|-----------------------------|-----------|
| CAS Number | 24474-71-3 | [1] |
| Molecular Formula | C15H14O4 | [1] |
| Molecular Weight | 258.27 g/mol | [1] |
| Appearance | Solid (at room temperature) | |
| LogP | 2.758 | |
| Hydrogen Bond Donor Count | 1 | |
| Hydrogen Bond Acceptor Count | 4 | |
| Rotatable Bond Count | 5 | |

Biological Activity: Antifungal Efficacy

Benzyl 2-hydroxy-6-methoxybenzoate has been identified as a potent antifungal agent. Research has demonstrated its efficacy against crop pathogenic fungi, specifically *Fusarium avenaceum* and *Bipolaris sorokiniana*. [2] The compound exhibits strong inhibitory effects on the growth of these fungal strains, as quantified by its half-maximal inhibitory concentration (IC50) values.

| Fungal Strain | IC50 (µg/mL) | Reference |
|------------------------------|--------------|-----------|
| <i>Fusarium avenaceum</i> | 25-26 | [2][3][4] |
| <i>Bipolaris sorokiniana</i> | 25-26 | [2][3][4] |

Experimental Protocols

Synthesis of Benzyl 2-Hydroxy-6-Methoxybenzoate

A general method for the synthesis of hydroxybenzoic benzyl esters involves the reaction of a hydroxybenzoic acid with benzyl chloride. While a specific protocol for **Benzyl 2-Hydroxy-6-Methoxybenzoate** is not detailed in the available literature, a plausible synthesis route can be adapted from established procedures for similar compounds.

General Protocol:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a reflux condenser, combine 2-hydroxy-6-methoxybenzoic acid and an excess of benzyl chloride. An amide, such as formamide or N-methylformamide, can be used as a catalyst and solvent.
- **Heating:** Heat the reaction mixture to a temperature between 140°C and 150°C with vigorous stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction over several hours using a suitable analytical technique, such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture. Dissolve the mixture in an organic solvent like toluene.
- **Purification:** The product can be purified from the reaction mixture by techniques such as vacuum distillation or column chromatography to isolate **Benzyl 2-Hydroxy-6-Methoxybenzoate**.

Antifungal Susceptibility Testing

The antifungal activity of **Benzyl 2-hydroxy-6-methoxybenzoate** against fungal strains such as *Fusarium avenaceum* and *Bipolaris sorokiniana* can be determined using a broth microdilution method, following established guidelines from organizations like the Clinical and Laboratory Standards Institute (CLSI).

Protocol Outline:

- **Inoculum Preparation:** Prepare a standardized inoculum of the fungal strains from fresh cultures. Adjust the spore suspension to a defined concentration (e.g., 1×10^4 to 5×10^4 CFU/mL) in a suitable broth medium, such as RPMI-1640.
- **Compound Dilution:** Prepare a series of twofold dilutions of **Benzyl 2-hydroxy-6-methoxybenzoate** in the broth medium in a 96-well microtiter plate.
- **Inoculation:** Add the fungal inoculum to each well of the microtiter plate containing the diluted compound. Include positive (no compound) and negative (no inoculum) controls.

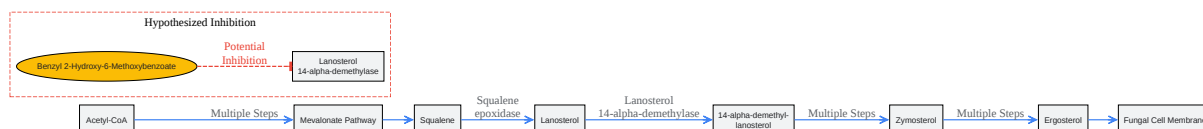
- Incubation: Incubate the plates at an appropriate temperature (e.g., 25-28°C) for a defined period (e.g., 48-72 hours).
- Growth Assessment: Determine fungal growth inhibition visually or by measuring the optical density at a specific wavelength.
- IC50 Determination: The IC50 value, the concentration of the compound that inhibits 50% of fungal growth, is calculated by plotting the percentage of growth inhibition against the compound concentrations.

Potential Mechanisms of Antifungal Action and Signaling Pathways

While the precise mechanism of action for **Benzyl 2-Hydroxy-6-Methoxybenzoate** has not been explicitly elucidated in the reviewed literature, its chemical structure as a substituted benzoate and a phenolic compound suggests potential interference with key fungal cellular processes. Based on the known mechanisms of other antifungal agents, two primary signaling pathways are hypothesized to be affected: the Ergosterol Biosynthesis Pathway and the Cell Wall Integrity (CWI) Pathway.

Hypothetical Interference with the Ergosterol Biosynthesis Pathway

Ergosterol is a vital component of the fungal cell membrane, and its biosynthesis is a common target for antifungal drugs. Benzoate derivatives have been shown to disrupt membrane integrity. It is plausible that **Benzyl 2-Hydroxy-6-Methoxybenzoate** could inhibit one of the enzymes in this pathway, leading to the depletion of ergosterol and the accumulation of toxic sterol intermediates, ultimately compromising membrane function and leading to fungal cell death.

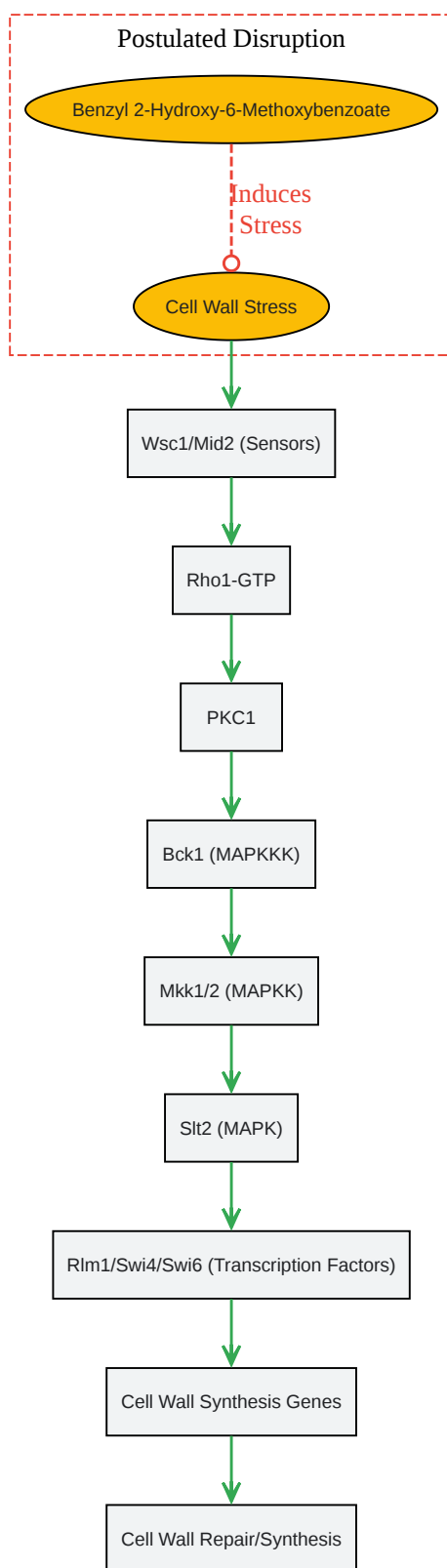


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Caption: Hypothetical inhibition of the Ergosterol Biosynthesis Pathway.

Postulated Disruption of the Cell Wall Integrity (CWI) Pathway

The fungal cell wall is essential for maintaining cell shape and protecting against osmotic stress. The Cell Wall Integrity (CWI) pathway is a signaling cascade that regulates cell wall synthesis and remodeling. Phenolic compounds can induce cell wall stress. **Benzyl 2-Hydroxy-6-Methoxybenzoate** may trigger this pathway aberrantly or inhibit key components, leading to a weakened cell wall and increased susceptibility to environmental stresses.



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Caption: Postulated disruption of the Cell Wall Integrity (CWI) Pathway.

Conclusion

Benzyl 2-Hydroxy-6-Methoxybenzoate is a compound with significant antifungal activity against important plant pathogens. Its physicochemical properties and potent inhibitory effects warrant further investigation for its potential applications in agriculture and medicine. Future research should focus on elucidating its precise mechanism of action to enable targeted development and optimization. The experimental protocols and hypothetical signaling pathways presented in this guide provide a foundation for such future studies.

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References

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